

Application Notes and Protocols for 2,4-Diaminoazobenzene as a Biological Stain

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Compound of Interest

Compound Name: **2,4-Diaminoazobenzene**

Cat. No.: **B1211170**

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Introduction

2,4-Diaminoazobenzene, also known as Chrysoidine, is an azo dye historically utilized in the textile industry and as a biological stain.^{[1][2]} Its chemical structure, characterized by an azo bridge connecting two aromatic rings with two amino groups, imparts a yellow-orange color.^[3] While its use as a biological stain is documented, detailed protocols for modern research applications are not widely established. These application notes provide proposed protocols for the use of **2,4-Diaminoazobenzene** as a potential stain for cellular and tissue imaging, intended for researchers, scientists, and drug development professionals.

Disclaimer: **2,4-Diaminoazobenzene** is a suspected carcinogen and should be handled with appropriate safety precautions.^[4] The following protocols are suggested starting points and will require optimization for specific cell types, tissues, and experimental conditions.

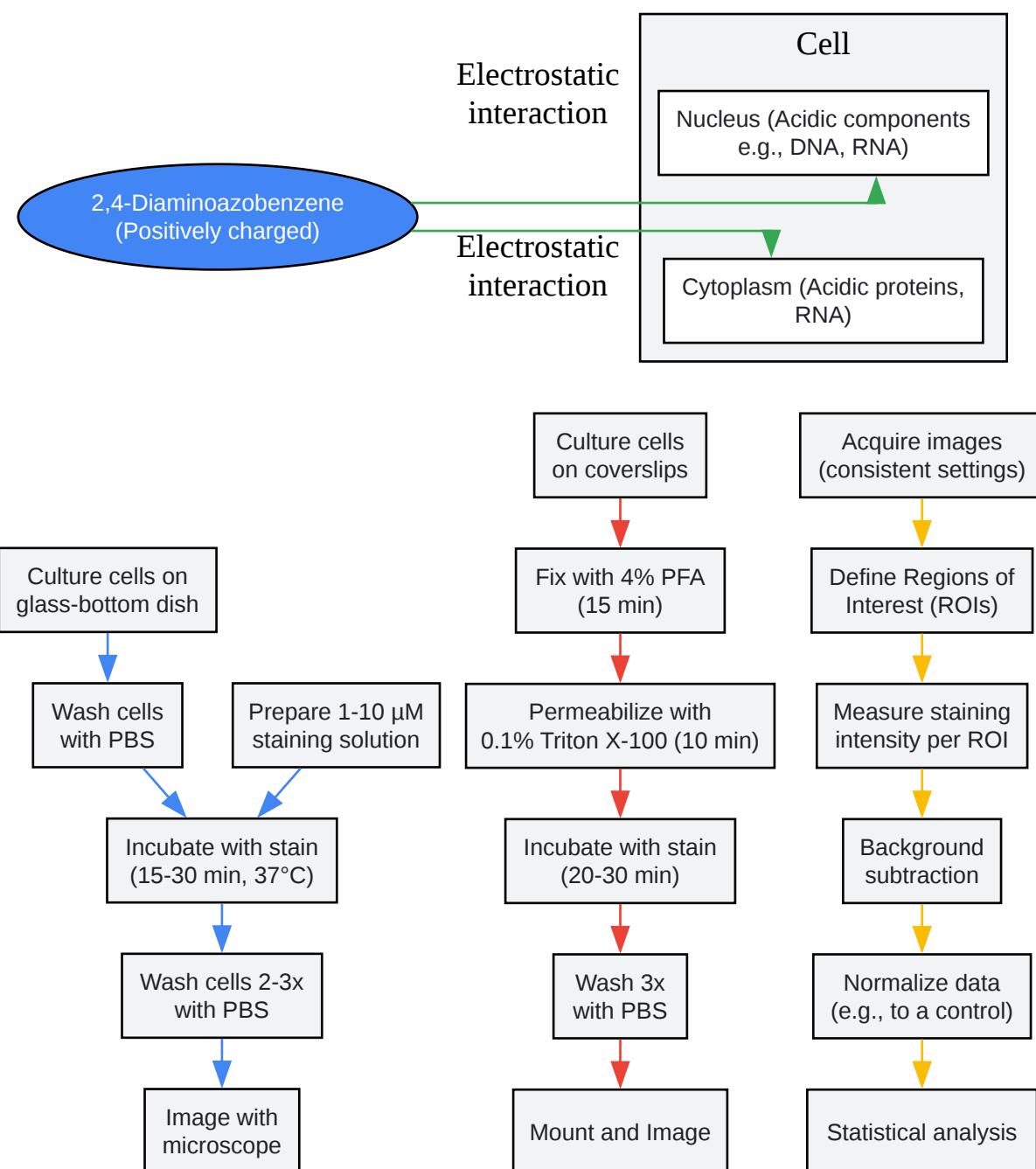
Physicochemical and Toxicological Properties

A summary of the key properties of **2,4-Diaminoazobenzene** is provided in the table below.

Property	Value	Reference
Molecular Formula	$C_{12}H_{12}N_4$	[5]
Molecular Weight	212.25 g/mol	[5]
Appearance	Reddish-brown crystalline powder	[5]
Melting Point	118-118.5 °C	[5]
Solubility	Slightly soluble in hot water; Soluble in alcohol, ether, chloroform, benzene	[5]
Maximum Absorption (λ_{max})	449 nm (in water)	[5]
Toxicology	Potential carcinogen. Handle with care.	[4]

Proposed Staining Mechanism

The precise molecular targets of **2,4-Diaminoazobenzene** in a biological context are not extensively characterized. However, based on its chemical structure as a basic azo dye, it is hypothesized to bind to acidic components within the cell. The positively charged amino groups at physiological pH are likely to interact electrostatically with anionic macromolecules such as nucleic acids (DNA, RNA) and acidic proteins. This may result in the accumulation of the dye in the nucleus and/or cytoplasm, depending on the cellular and experimental conditions.

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